

Personal protective equipment for handling 4-(4-Chlorophenyl)butan-2-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Chlorophenyl)butan-2-one

Cat. No.: B057468

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Essential Safety and Handling Guide for 4-(4-Chlorophenyl)butan-2-one

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-(4-Chlorophenyl)butan-2-one**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Chemical Identifier:

Chemical Name	4-(4-Chlorophenyl)butan-2-one
CAS Number	3506-75-0
Molecular Formula	C ₁₀ H ₁₁ ClO
Molecular Weight	182.65 g/mol

Hazard Identification and GHS Classification

4-(4-Chlorophenyl)butan-2-one is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1]:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Pictogram:

Personal Protective Equipment (PPE)

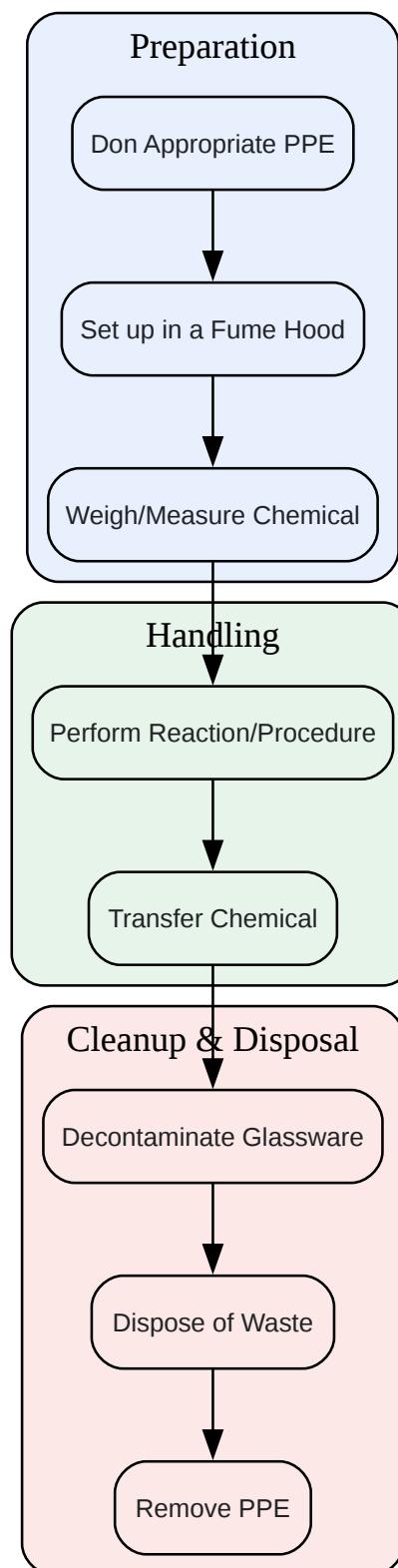
A comprehensive PPE plan is critical when handling **4-(4-Chlorophenyl)butan-2-one** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Material/Standard
Hands	Chemical-resistant gloves	Butyl rubber or Viton™ gloves are recommended for handling ketones and chlorinated aromatic compounds. Nitrile gloves may be suitable for short-duration tasks but have a shorter breakthrough time. Always inspect gloves for integrity before use.
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield should be worn if there is a splash hazard.	Conforming to EN 166 (EU) or NIOSH (US) standards ^[2] .
Skin and Body	Laboratory coat. For larger quantities or in case of potential for significant exposure, consider a chemical-resistant apron or coveralls.	---
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	---

Operational and Handling Protocols

Adherence to proper operational procedures is crucial for the safe handling of **4-(4-Chlorophenyl)butan-2-one**.

Experimental Workflow:



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Caption: Workflow for handling **4-(4-Chlorophenyl)butan-2-one**.

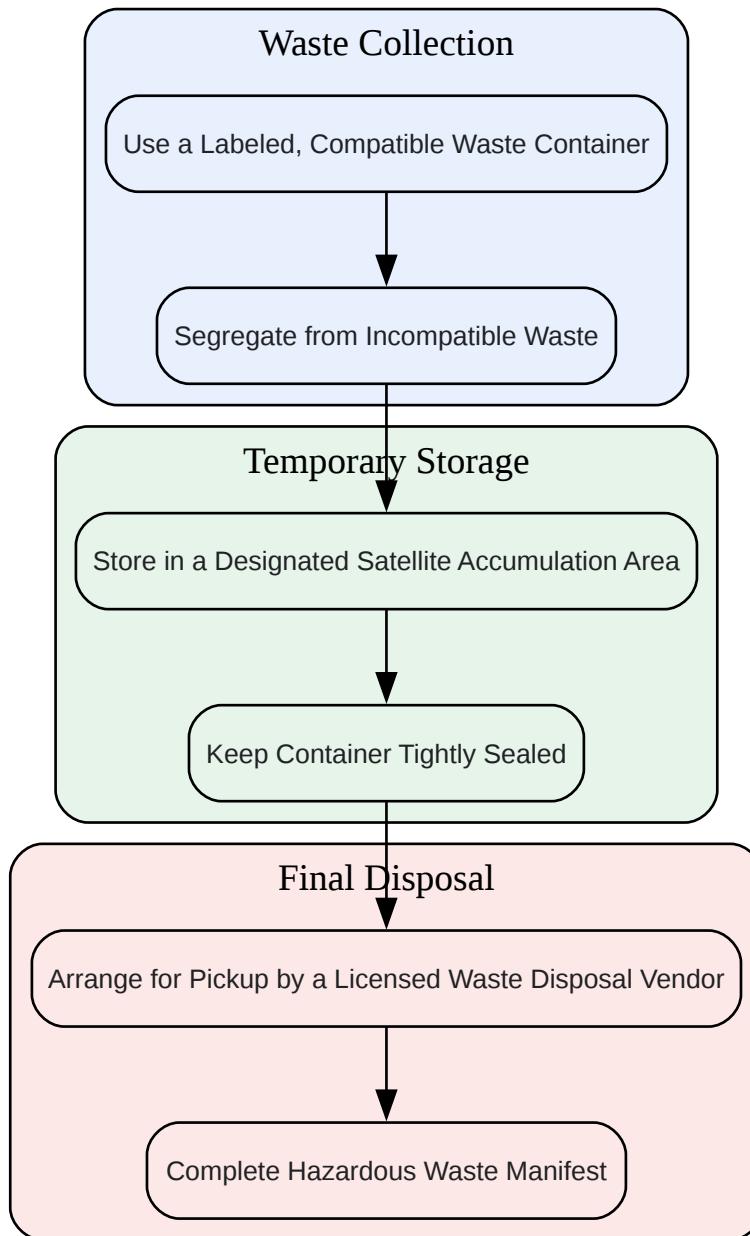
Step-by-Step Handling Procedures:

- Preparation:
 - Always work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Before handling, don the appropriate personal protective equipment as outlined in the table above.
 - Ensure an eyewash station and safety shower are readily accessible.
- Handling:
 - Avoid direct contact with skin and eyes[3].
 - Avoid inhalation of vapor or mist[3].
 - Use spark-proof tools and explosion-proof equipment if the substance is handled in a flammable solvent.
 - Keep the container tightly closed when not in use.
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **4-(4-Chlorophenyl)butan-2-one** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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Caption: Disposal workflow for **4-(4-Chlorophenyl)butan-2-one**.

Disposal Procedures:

- Chemical Waste:

- Collect waste **4-(4-Chlorophenyl)butan-2-one** and any materials contaminated with it in a designated, properly labeled hazardous waste container. The container should be compatible with chlorinated organic compounds.
- Label the container clearly with "Hazardous Waste," the full chemical name, and the associated hazards.
- Store the waste container in a designated satellite accumulation area, away from incompatible materials such as strong oxidizing agents.
- Dispose of the chemical waste through a licensed professional waste disposal service. Incineration in a permitted hazardous waste incinerator is often the preferred method for chlorinated organic compounds.

- Contaminated Packaging:

- Empty containers should be treated as hazardous waste unless properly decontaminated.
- Dispose of contaminated packaging in the same manner as the chemical waste.

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive safety data sheet (SDS) and institutional safety protocols. Always consult the specific SDS for **4-(4-Chlorophenyl)butan-2-one** and your institution's safety guidelines before handling this chemical.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(4-Chlorophenyl)butan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057468#personal-protective-equipment-for-handling-4-4-chlorophenyl-butan-2-one]

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